

Proper Disposal Procedures: Cyclohexanol, 4-(2-methylaminoethyl)-

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Compound of Interest

Compound Name: Cyclohexanol, 4-(2-methylaminoethyl)-

CAS No.: 63918-21-8

Cat. No.: B13941830

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Executive Summary & Identification

Cyclohexanol, 4-(2-methylaminoethyl)- is a bifunctional organic intermediate containing both a secondary amine and a secondary alcohol. Its dual nature dictates its disposal pathway: it acts as a weak base and a polar organic solvent.

Improper disposal of this compound poses two specific cryptic risks often overlooked in standard safety data sheets (SDS):

- **Exothermic Salt Formation:** Accidental mixing with acid waste streams can generate significant heat and pressure.
- **Nitrosamine Precursor Potential:** As a secondary amine, it can react with nitrating agents (often found in "Oxidizer" waste streams) to form carcinogenic nitrosamines.

Chemical Identification:

- Chemical Name: 4-(2-methylaminoethyl)cyclohexanol[1]

- Functional Classification: Amino-alcohol / Secondary Amine[2]
- PubChem CID: 3048673[1]
- Key Hazards: Irritant (Skin/Eye), Combustible Liquid (Estimated FP >60°C), Alkaline.

Hazard Profiling & Pre-Disposal Characterization

Before removing this chemical from the bench, you must characterize the specific waste stream. Do not rely solely on the label; rely on the history of the container (e.g., was it dissolved in methanol? Is it pure oil?).

Physical & Chemical Properties Relevant to Disposal

Property	Value (Est.)	Disposal Implication
Physical State	Viscous Liquid or Low-Melting Solid	May require dissolution in a compatible solvent (e.g., Ethanol) to facilitate transfer if solidified.
Flash Point	> 60°C (Combustible)	Classified as D001 (Ignitable) if mixed with flammable solvents.
pH (Aqueous)	~10.5 - 11.5	Basic/Alkaline. Must be segregated from Acid streams to prevent polymerization or heat generation.
Water Solubility	Moderate	Do NOT dispose of down the drain. Amines can disrupt microbial balance in wastewater treatment plants.

Step-by-Step Disposal Protocol

Phase 1: Segregation (The Critical Step)

The most common accident involving amino-alcohols is "incompatible mixing" in the central waste accumulation area.

- Rule 1: Never pour this compound into a container labeled "Acid Waste" or "Oxidizing Waste."
- Rule 2: Segregate into the Basic Organic Waste stream.
- Rule 3: If a specific "Basic Organic" container is unavailable, use the "General Non-Halogenated Organic" stream, provided the pH of that stream is neutral or basic.

Phase 2: Packaging & Labeling

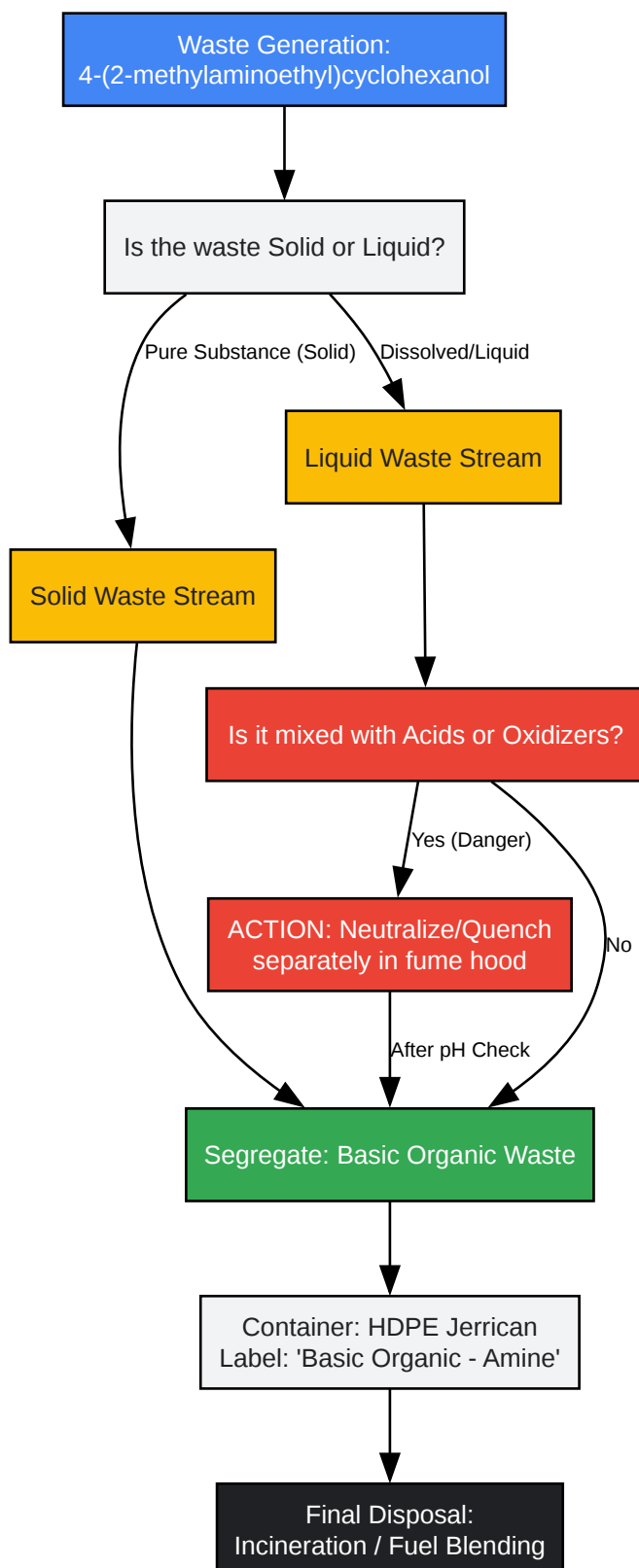
- Container Selection: Use High-Density Polyethylene (HDPE) or Amber Glass. Avoid metal containers if the waste is wet, as amines can corrode certain alloys over time.
- Labeling:
 - Primary Tag: Hazardous Waste.
 - Constituents: List "**Cyclohexanol, 4-(2-methylaminoethyl)-**" explicitly.
 - Hazard Checkboxes: Check "Irritant," "Combustible," and "Basic/Alkaline."

Phase 3: Professional Removal

- Method: The preferred destruction method is Incineration (Fuel Blending).
 - Why? Incineration ensures the complete thermal destruction of the nitrogen-carbon bonds, preventing the leaching of the amine into groundwater, which is a risk with landfilling.
- RCRA Coding:
 - If Pure: Likely not a listed (U/P) waste. Characterize as Non-Regulated unless Flash Point < 60°C.
 - If Mixed with Solvents: Assign codes based on the solvent (e.g., D001 for Methanol/Acetone mixtures, F003 for spent non-halogenated solvents).

Decision Logic & Workflow (Visualization)

The following diagram outlines the decision process for segregating this specific amino-alcohol.



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Figure 1: Decision tree for the safe segregation and disposal of amino-alcohol intermediates.

Emergency Contingencies

Spill Management (Small Scale < 500 mL)

- Evacuate & Ventilate: Amines have potent odors and can cause respiratory irritation.
- PPE: Wear nitrile gloves, lab coat, and safety goggles. A respirator (organic vapor cartridge) is recommended if ventilation is poor.
- Neutralization:
 - Do not use strong mineral acids (HCl) to clean the spill; the reaction will be violent.
 - Use a Citric Acid based spill kit or dry sand/vermiculite.
- Cleanup: Scoop absorbed material into a bag labeled "Hazardous Waste - Solid Debris (Amine Contaminated)."

Exposure Response[3][4][5]

- Skin Contact: Wash with soap and water for 15 minutes. Amines adhere to skin; simple rinsing is often insufficient.
- Eye Contact: Flush for 15 minutes. The alkaline nature can cause corneal damage if not treated immediately.

References

- PubChem. (n.d.).[3] Compound Summary: 4-[2-(methylamino)ethyl]cyclohexan-1-ol (CID 3048673).[1] National Library of Medicine. Retrieved from [[Link](#)]
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Sources

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- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. 4-[2-(Methylamino)ethyl]cyclohex-2-en-1-amine | C₉H₁₈N₂ | CID 163457564 - PubChem [pubchem.ncbi.nlm.nih.gov]
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